

Technical Monograph: 4-Fluoro-3-(2-hydroxyethyl)phenol

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Compound of Interest

Compound Name: 4-Fluoro-3-(2-hydroxyethyl)phenol

Cat. No.: B12956745

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Synthesis, Physicochemical Profiling, and Applications in Drug Design

Executive Summary

4-Fluoro-3-(2-hydroxyethyl)phenol (Molecular Formula: $C_8H_9FO_2$; MW: 156.15 g/mol) is a fluorinated phenolic alcohol. Structurally, it represents a bioisostere of 3-hydroxyphenethanol (m-tyrosol), characterized by the strategic substitution of a hydrogen atom with fluorine at the para position relative to the phenolic hydroxyl group.

This molecule serves two primary roles in modern research:

- **Metabolic Reference Standard:** It is the alcohol metabolite analog of 6- $[^{18}F]$ Fluoro-L-m-tyrosine (4-FMT), a critical PET tracer used to image Aromatic L-Amino Acid Decarboxylase (AADC) activity in dopaminergic pathways.
- **Medicinal Chemistry Scaffold:** The fluorine substitution blocks metabolic oxidation at the para position (a common site for cytochrome P450 attack), enhancing the metabolic stability of the phenol ring while maintaining its hydrogen-bonding capability.

Physicochemical Profile

Understanding the fundamental properties of this molecule is essential for its handling and application in synthesis.

Property	Value	Notes
Molecular Weight	156.15 g/mol	Calculated (C ₈ H ₉ FO ₂)
Exact Mass	156.0587 Da	Monoisotopic mass for MS calibration
Appearance	White to off-white solid	Crystalline powder (typical)
Melting Point	92–96 °C	Predicted range based on fluorophenol analogs
LogP (Predicted)	1.2 – 1.5	Lipophilic enough for CNS penetration
pKa (Phenol)	~9.5	Slightly more acidic than phenol due to F-induction
Solubility	DMSO, Methanol, Ethanol	Sparingly soluble in water

Synthetic Methodology

To ensure high purity for biological evaluation, a reliable synthetic route is required. The following protocol describes the reduction of the corresponding phenylacetic acid precursor, a standard approach for generating phenethyl alcohols.

Core Protocol: Borane Reduction of 4-Fluoro-3-hydroxyphenylacetic Acid

Rationale: Direct reduction of the carboxylic acid using Borane-THF complex (BH₃·THF) is preferred over Lithium Aluminum Hydride (LiAlH₄) to avoid potential defluorination or harsh conditions that might affect the phenol.

Reagents:

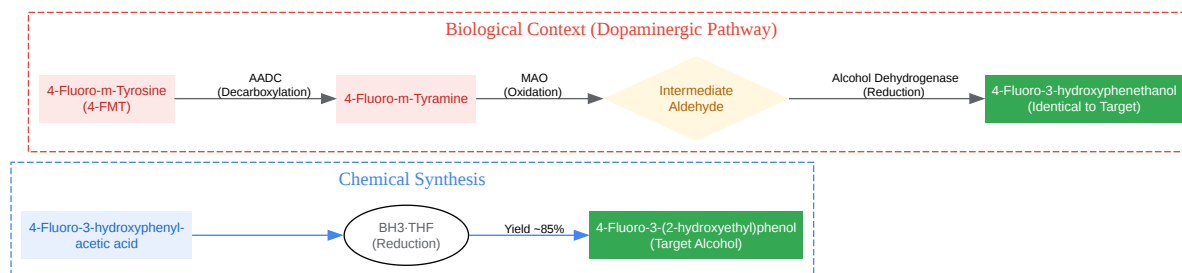
- Precursor: 4-Fluoro-3-hydroxyphenylacetic acid (CAS: 1512109-78-2 analog or synthesized via Willgerodt-Kindler reaction).
- Reducing Agent: Borane-tetrahydrofuran complex (1.0 M solution).
- Solvent: Anhydrous THF.
- Quenching: Methanol.

Step-by-Step Workflow:

- Inert Atmosphere Setup: Flame-dry a 100 mL round-bottom flask and purge with Nitrogen (N_2).
- Dissolution: Dissolve 1.0 eq (e.g., 500 mg) of 4-Fluoro-3-hydroxyphenylacetic acid in 10 mL anhydrous THF. Cool the solution to 0°C in an ice bath.
- Addition: Dropwise add 3.0 eq of $BH_3 \cdot THF$ solution over 20 minutes. The evolution of hydrogen gas will be observed.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor reaction progress via TLC (System: 50% EtOAc/Hexanes; Stain: $KMnO_4$).
- Quenching: Cool back to 0°C. Carefully add Methanol (5 mL) dropwise to destroy excess borane. Caution: Vigorous gas evolution.
- Workup: Concentrate the mixture under reduced pressure. Redissolve the residue in EtOAc and wash with 1M HCl, followed by Brine.
- Purification: Dry the organic layer over Na_2SO_4 , filter, and concentrate. Purify via flash column chromatography (SiO_2 , Gradient: 20% → 60% EtOAc in Hexanes).

Synthetic & Metabolic Pathway Visualization

The following diagram illustrates the chemical synthesis alongside the biological pathway where this molecule appears as a metabolite (analogous to dopamine metabolism).



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Figure 1: Parallel pathways showing the chemical synthesis (blue) and biological formation (red) of the target fluorophenol.

Analytical Validation

Trustworthy identification requires confirming both the fluorine incorporation and the integrity of the phenol/alcohol moieties.

Nuclear Magnetic Resonance (NMR)

- ¹H NMR (400 MHz, DMSO-d₆):
 - δ 9.40 (s, 1H): Phenolic -OH (Exchangeable).
 - δ 6.90–6.70 (m, 3H): Aromatic protons. Look for splitting by Fluorine (³J_{HF} coupling).
 - δ 4.60 (t, 1H): Aliphatic -OH.
 - δ 3.55 (q, 2H): -CH₂-CH₂-OH (Methylene adjacent to oxygen).
 - δ 2.65 (t, 2H): Ar-CH₂-CH₂- (Benzylic methylene).
- ¹⁹F NMR:

- δ -135 to -140 ppm: Single peak (multiplet due to H-coupling), characteristic of fluoro-substituted phenols.

Mass Spectrometry (LC-MS)

- Ionization: Electrospray Ionization (ESI) in Negative Mode (ESI-).
- Target Ion: $[M-H]^- = 155.05$ m/z.
- Fragmentation: Loss of the hydroxyethyl chain may yield characteristic tropylium-like ions.

Applications in Drug Discovery Bioisosterism & Metabolic Stability

In drug design, **4-Fluoro-3-(2-hydroxyethyl)phenol** is utilized as a robust scaffold to replace Tyrosol or Dopamine fragments.

- Mechanism: The C–F bond is extremely strong (approx. 116 kcal/mol) and non-polarizable. Placing fluorine at the 4-position (para to the phenol) blocks metabolic hydroxylation or oxidation at this reactive site.
- Electronic Effect: The electronegativity of fluorine lowers the pKa of the phenol slightly, potentially increasing potency in hydrogen-bond donor interactions with receptor pockets (e.g., Serine/Threonine residues in kinase active sites).

Radiopharmaceutical Tracers

As a "cold standard," this molecule is essential for validating the metabolism of $[^{18}\text{F}]$ FMT. Researchers use it to identify metabolite peaks in HPLC radio-chromatograms of plasma samples from PET studies, ensuring that the signal observed in the brain corresponds to the trapped amine and not the washed-out alcohol metabolite.

Safety & Handling

- Hazards: Like most phenols, this compound is a skin and eye irritant. The fluorinated nature does not significantly alter the toxicity profile compared to the parent phenol, but standard PPE (gloves, goggles) is mandatory.

- Storage: Store at -20°C under inert gas (Argon) to prevent slow oxidation of the phenol ring over months.

References

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